

Technical Support Center: Handling and Storage of Sensitive Indoline-4-ol

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Compound of Interest

Compound Name: Indoline-4-ol

Cat. No.: B1587766

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Welcome to the dedicated support center for **Indoline-4-ol**. This guide is designed for researchers, scientists, and professionals in drug development who work with this sensitive compound. Here, we address common challenges and questions to ensure the integrity of your experiments and the longevity of the material.

Frequently Asked Questions (FAQs)

Q1: What is Indoline-4-ol and what are its key chemical properties?

A: **Indoline-4-ol**, with the CAS number 85926-99-4, is a heterocyclic organic compound.^{[1][2]} Its structure consists of a benzene ring fused to a five-membered nitrogen-containing ring, with a hydroxyl group at the 4th position.^[2] This structure makes it a valuable intermediate in the synthesis of various pharmaceutical compounds and other complex organic molecules.^{[3][4]}

Key Properties:

- Molecular Formula: C₈H₉NO^{[1][2]}
- Molecular Weight: 135.16 g/mol ^[1]
- Appearance: Typically a solid, which can range from off-white to brown. The color can be an initial indicator of purity and degradation.

- Sensitivity: **Indoline-4-ol** is known to be sensitive to light, air (oxygen), and potentially heat. [5]

Q2: What are the ideal storage conditions for Indoline-4-ol to ensure its stability?

A: Proper storage is critical to prevent degradation and maintain the purity of **Indoline-4-ol**. The hydroxyl group on the aromatic ring makes the compound susceptible to oxidation, which can be accelerated by light and heat.

Parameter	Recommendation	Rationale
Temperature	Store at 2-8°C.[5] For long-term storage, consider temperatures as low as -15°C to -20°C.[6]	Lower temperatures slow down the rate of potential degradation reactions, including oxidation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).[7]	Minimizes exposure to oxygen, thereby preventing oxidation of the hydroxyl group and the indoline ring system.
Light	Protect from light by using an amber or opaque container.[5][6]	Light can provide the energy to initiate photo-degradation pathways.
Container	Use a tightly sealed container to prevent moisture and air ingress.[7][8]	Moisture can potentially participate in side reactions or affect the physical state of the solid.

Q3: What are the primary safety precautions I should take when handling Indoline-4-ol?

A: As with any chemical, proper safety protocols must be followed. While specific toxicity data for **Indoline-4-ol** is not extensively documented in the provided results, general guidelines for handling similar aromatic amines and phenols should be adopted.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[8]
- Ventilation: Handle **Indoline-4-ol** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[7][9]
- Avoid Contact: Prevent direct contact with skin and eyes.[8] In case of contact, rinse the affected area thoroughly with water.[8][9]
- Spills: In the event of a spill, absorb the material with an inert substance (e.g., sand or vermiculite) and place it in a suitable container for disposal.[8]

Troubleshooting Guide

Scenario 1: The solid **Indoline-4-ol** has changed color from off-white to dark brown or black.

- Question: I received a fresh bottle of **Indoline-4-ol** that was off-white. After a few weeks in the lab, it has turned significantly darker. Is it still usable?
- Answer: A significant color change is a strong indicator of degradation, likely due to oxidation. The phenolic hydroxyl group and the indoline ring are susceptible to oxidation, which can be initiated by exposure to air and light, forming highly colored quinone-like species.[5]

Troubleshooting Steps:

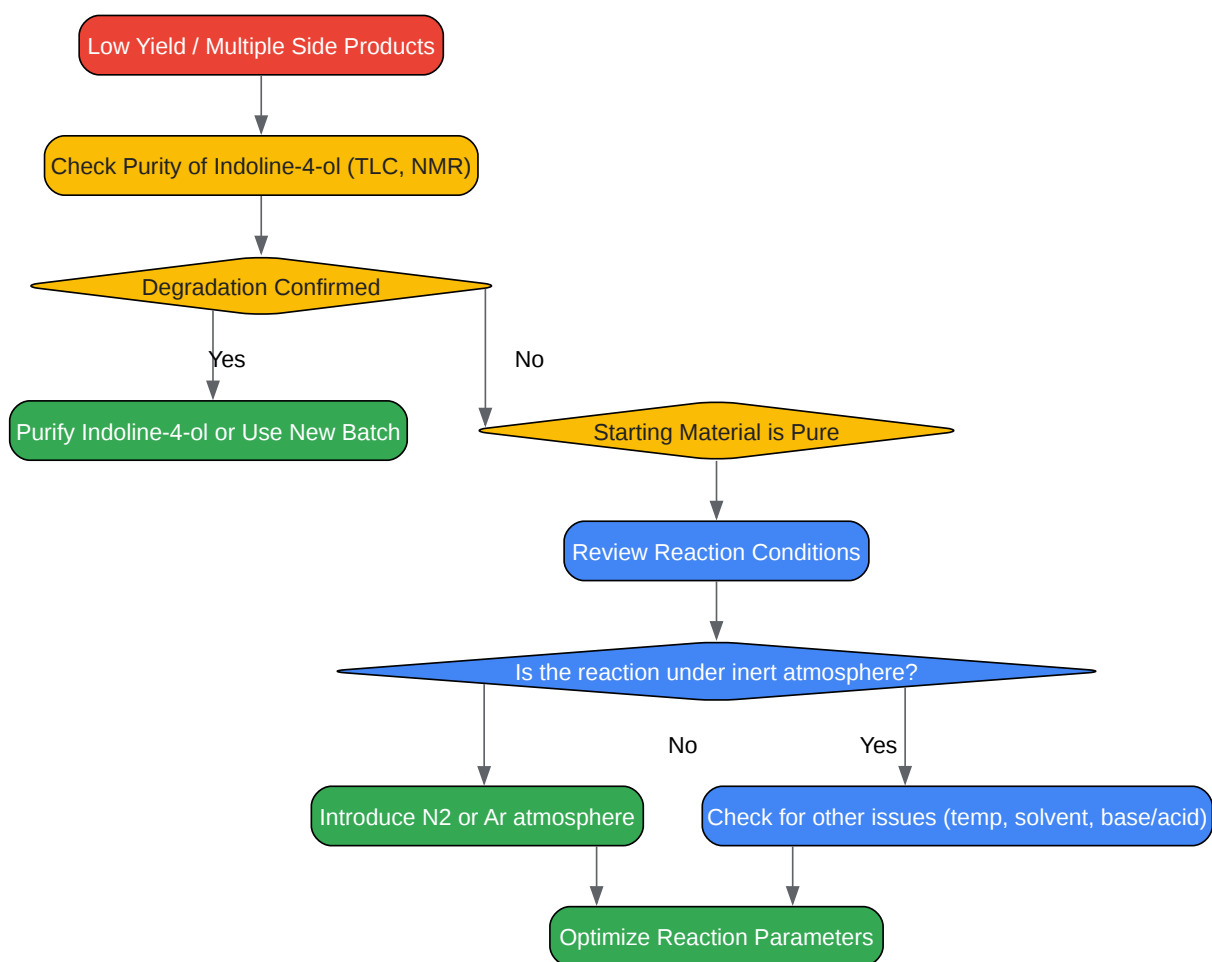
- Assess Purity: Before use, it is highly recommended to check the purity of the discolored material using an appropriate analytical technique such as NMR, LC-MS, or at a minimum, Thin Layer Chromatography (TLC) against a reliable standard if available.
- Consider the Reaction: For non-critical synthetic steps where a slight impurity might not affect the outcome, you could proceed with caution. However, for sensitive reactions or those requiring high purity starting materials, using the discolored reagent is not advised as the impurities could lead to side reactions, lower yields, and complex purification.

- Future Prevention: Review your storage protocol. Ensure the compound is stored under an inert atmosphere, protected from light, and at the recommended low temperature.

Scenario 2: My reaction with **Indoline-4-ol** is giving a lower than expected yield and multiple side products.

- Question: I am performing a reaction that involves the hydroxyl or amine group of **Indoline-4-ol**, but the yield is poor, and my crude product shows several unexpected spots on TLC. What could be the cause?
- Answer: This issue can stem from either the quality of the **Indoline-4-ol** or the reaction conditions. The presence of impurities from degradation can introduce competing reactants. Additionally, the inherent reactivity of the molecule can lead to side reactions if not properly controlled.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for low yield reactions.

Detailed Causality:

- **Oxidation:** As mentioned, if the **Indoline-4-ol** has been improperly stored, oxidative degradation products will be present. These can interfere with your reaction.
- **Reactivity of the Nucleus:** The indoline ring system is electron-rich and can be susceptible to electrophilic attack. Depending on your reaction conditions (e.g., presence of strong acids), side reactions on the aromatic ring can occur.
- **Competing Nucleophilicity:** Both the nitrogen of the indoline and the oxygen of the hydroxyl group are nucleophilic. In reactions targeting one of these sites, you may see competition from the other, leading to a mixture of products. Protecting group strategies may be necessary to achieve selectivity.

Scenario 3: I am having trouble solubilizing Indoline-4-ol in my reaction solvent.

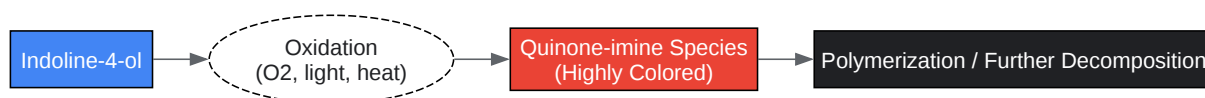
- **Question:** **Indoline-4-ol** is not dissolving well in my chosen solvent. What are some suitable solvents?
- **Answer:** The solubility of **Indoline-4-ol** will be influenced by its polar hydroxyl group and the less polar indoline core. The parent compound, indole, is soluble in hot water, alcohol, ether, and benzene.^[10] Indoline is soluble in organic solvents like ethanol and ether but has low solubility in water.^[4] For **Indoline-4-ol**, a polar aprotic solvent is often a good starting point.

Recommended Solvents to Try:

- **Polar Aprotic:** Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Acetonitrile (MeCN), Tetrahydrofuran (THF).
- **Alcohols:** Methanol (MeOH) or Ethanol (EtOH), especially with gentle heating if the reaction conditions permit.

If solubility remains an issue, consider the possibility of converting the hydroxyl group to a more soluble ether or the amine to a salt, depending on the subsequent reaction steps.

Potential Degradation Pathway



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